

Unraveling the Expression Landscape of ITGB3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: IBG3

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An In-depth Exploration of Integrin Subunit Beta 3 (ITGB3) Gene Expression Profiling for Researchers, Scientists, and Drug Development Professionals.

Integrin Subunit Beta 3 (ITGB3), also known as CD61, is a crucial transmembrane glycoprotein that forms heterodimers with α IIb or α v integrin subunits, playing a pivotal role in cell adhesion, signaling, and platelet function. Dysregulation of ITGB3 expression is implicated in a multitude of pathological conditions, including cancer progression, metastasis, and thrombotic disorders. This technical guide provides a comprehensive overview of ITGB3 gene expression profiling studies, offering detailed experimental methodologies and a summary of key quantitative findings to facilitate further research and therapeutic development.

Quantitative Analysis of ITGB3 Gene Expression

The expression of ITGB3 varies significantly across different tissues and disease states. The following tables summarize quantitative data from large-scale gene expression profiling studies, providing a comparative overview of ITGB3 mRNA and protein levels.

Table 1: ITGB3 mRNA Expression in Human Tissues

Tissue	Expression Level (Normalized RNA-Seq Value)	Data Source
Bone Marrow	High	The Human Protein Atlas
Spleen	High	The Human Protein Atlas
Lung	Medium	The Human Protein Atlas
Placenta	Medium	The Human Protein Atlas
Kidney	Low	The Human Protein Atlas
Liver	Low	The Human Protein Atlas
Brain	Not detected	The Human Protein Atlas

Table 2: Differential Expression of ITGB3 in Cancer (TCGA RNA-Seq Data)

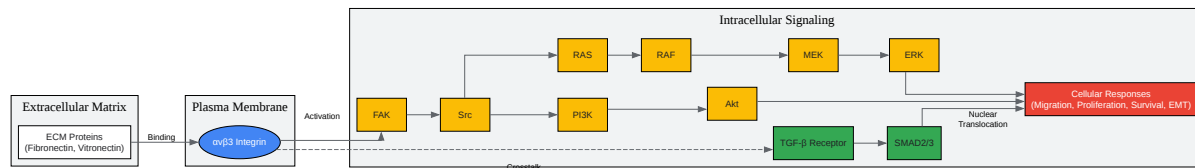
Cancer Type	Expression Status	Fold Change (Tumor vs. Normal)	Prognostic Significance	Reference
Glioblastoma multiforme (GBM)	Upregulated	> 2.0	High expression associated with poor survival	The Human Protein Atlas
Skin Cutaneous Melanoma (SKCM)	Upregulated	> 1.5	High expression associated with poor survival	The Human Protein Atlas
Pancreatic adenocarcinoma (PAAD)	Upregulated	Variable	High expression associated with poor survival	The Human Protein Atlas
Breast cancer (BRCA)	Downregulated	< 0.5	Low expression associated with poor survival in some subtypes	The Human Protein Atlas
Lung adenocarcinoma (LUAD)	Downregulated	< 0.5	Low expression associated with poor survival	The Human Protein Atlas

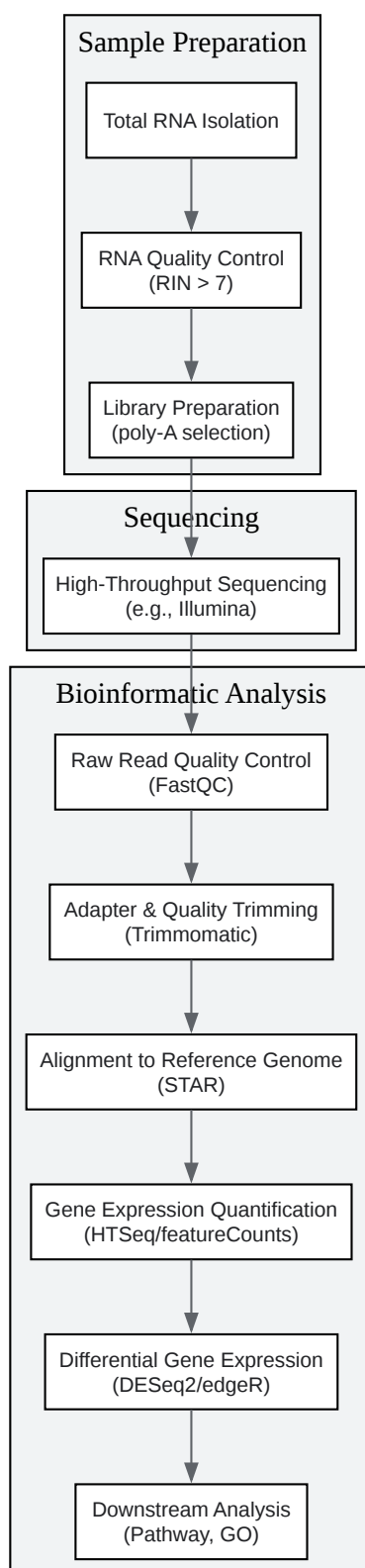
Table 3: ITGB3 Protein Expression in Cancer (Immunohistochemistry)

Cancer Type	Staining Intensity	Localization	Reference
Colorectal Cancer	Moderate to Strong	Cytoplasmic, Membranous	The Human Protein Atlas
Breast Cancer	Weak to Moderate	Cytoplasmic, Membranous	The Human Protein Atlas
Prostate Cancer	Weak	Cytoplasmic	The Human Protein Atlas
Lung Cancer	Negative to Weak	Cytoplasmic	The Human Protein Atlas

Key Signaling Pathways Involving ITGB3

ITGB3 is a central node in various signaling pathways that regulate cell behavior. Its interaction with the extracellular matrix (ECM) and other cell surface receptors triggers intracellular cascades that influence cell proliferation, survival, migration, and differentiation.





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